

An In-depth Technical Guide to Dicyclohexylborane: Structure, Properties, and Applications

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Compound of Interest

Compound Name: *dicyclohexylborane*

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Dicyclohexylborane, often abbreviated as Chx_2BH , is a sterically hindered organoborane reagent that plays a significant role in organic synthesis. Its bulky cyclohexyl groups impart high regioselectivity and stereoselectivity in hydroboration reactions, making it a valuable tool for the synthesis of complex organic molecules. This guide provides a comprehensive overview of its structure, properties, synthesis, and key applications for researchers, scientists, and professionals in drug development.

Structure and Properties

Dicyclohexylborane is an organoboron compound with the chemical formula $\text{C}_{12}\text{H}_{23}\text{B}$.^{[1][2]} The central boron atom is bonded to a hydrogen atom and two cyclohexyl groups.^[3] This structure creates a sterically hindered environment around the boron center, which is a key determinant of its reactivity and selectivity.^{[2][3]} In solution and in the solid state, it exists as a dimer with bridging hydrogens.^[3]

Physical and Chemical Properties

The key physical and chemical properties of **dicyclohexylborane** are summarized in the table below.

Property	Value	References
Molecular Formula	C ₁₂ H ₂₃ B (monomer)	[1][2][4][5][6]
Molecular Weight	178.12 g/mol	[2][4][5]
Appearance	White solid	[1][2][3]
Melting Point	103-105 °C	[2][3][4]
Boiling Point	263.7 ± 23.0 °C (Predicted)	[2][4]
Solubility	Soluble in THF, diethyl ether, dichloromethane, and pentane.	[2][4][7]
Key Characteristics	Acts as a Lewis acid, pyrophoric, and reacts with water.	[1][8][9]

Dicyclohexylborane is a pyrophoric solid, meaning it can catch fire spontaneously when exposed to air.[1][9][10] It is also highly reactive with water and causes severe skin burns and eye damage.[1][8][9] Therefore, it must be handled with extreme care under an inert atmosphere.[4][7]

Spectroscopic Data

While detailed spectra are not readily available in all sources, the ¹¹B NMR chemical shift is a key identifier for organoboranes. For **dicyclohexylborane**, the ¹¹B NMR spectrum shows a resonance around +30 ppm, consistent with a dialkylborane dimer.[11]

Synthesis of Dicyclohexylborane: Experimental Protocols

The most common method for preparing **dicyclohexylborane** is the hydroboration of cyclohexene with a borane source, typically in a 2:1 molar ratio of cyclohexene to borane.[3]

The most frequently used borane sources are borane-dimethyl sulfide complex ($\text{BH}_3 \cdot \text{SMe}_2$) and borane-tetrahydrofuran complex ($\text{BH}_3 \cdot \text{THF}$).[\[2\]](#)[\[7\]](#)[\[12\]](#)

Protocol 1: Synthesis using Borane-Dimethyl Sulfide (BMS)

This protocol is adapted from established laboratory procedures.[\[2\]](#)[\[12\]](#)[\[13\]](#)

Materials:

- Borane-dimethyl sulfide complex ($\text{BH}_3 \cdot \text{SMe}_2$)
- Cyclohexene
- Anhydrous tetrahydrofuran (THF) or diethyl ether
- Nitrogen or Argon gas for inert atmosphere
- Round-bottom flask with a magnetic stir bar and septum

Procedure:

- A dry 250 mL round-bottom flask equipped with a magnetic stir bar and a septum inlet is flushed with nitrogen or argon.
- Charge the flask with 50 mmol of borane-dimethyl sulfide complex and 18 mL of freshly distilled anhydrous THF.[\[2\]](#)[\[12\]](#)
- Cool the mixture to 0 °C using an ice-water bath.
- Slowly add 115 mmol of cyclohexene dropwise to the stirred solution.[\[2\]](#)
- Continue stirring the reaction mixture at 0 °C for 1 to 3 hours.[\[2\]](#)[\[13\]](#)
- **Dicyclohexylborane** will precipitate from the solution as a white solid.[\[2\]](#)[\[12\]](#)
- The supernatant can be removed via a cannula, and the solid can be washed with cold, dry ether.[\[13\]](#)

- The resulting solid **dicyclohexylborane** should be used immediately or stored under a dry, inert atmosphere.[\[4\]](#)[\[7\]](#)

Protocol 2: Synthesis using Borane-Tetrahydrofuran ($\text{BH}_3 \cdot \text{THF}$)

This method is an alternative to using the BMS complex.

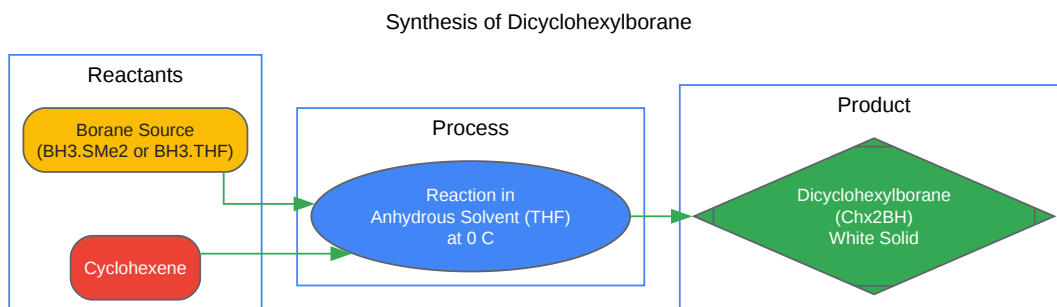
Materials:

- 1M solution of borane in tetrahydrofuran ($\text{BH}_3 \cdot \text{THF}$)
- Cyclohexene
- Anhydrous tetrahydrofuran (THF)
- Nitrogen or Argon gas for inert atmosphere
- Round-bottom flask with a magnetic stir bar and septum

Procedure:

- To a stirred, ice-cold solution of 1M borane in THF (10 mL), add a solution of cyclohexene (2 mL, 1.64 g) in 6 mL of dry THF dropwise.
- Allow the mixture to stir at 0-5 °C for approximately 1.5 hours.
- The resulting slurry contains **dicyclohexylborane**, which can be used in situ for subsequent reactions.

Below is a diagram illustrating the general synthesis workflow.



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Caption: General workflow for the synthesis of **dicyclohexylborane**.

Applications in Organic Synthesis

Dicyclohexylborane is a versatile reagent with several key applications in organic synthesis.

Hydroboration of Alkenes and Alkynes

The primary application of **dicyclohexylborane** is in the hydroboration of alkenes and alkynes. [1][2][7] This reaction involves the addition of the B-H bond across a carbon-carbon double or triple bond. [3]

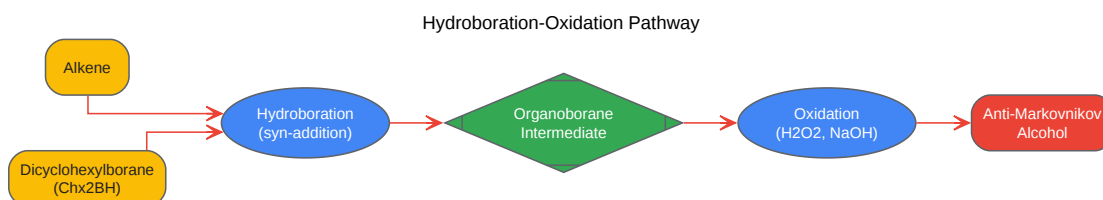
- **Regioselectivity:** Due to its steric bulk, **dicyclohexylborane** exhibits high regioselectivity, adding to the less sterically hindered carbon atom of the double or triple bond. [3] This results in an anti-Markovnikov addition pattern. [3][14][15]
- **Stereoselectivity:** The hydroboration reaction proceeds via a concerted mechanism, resulting in a syn-addition of the hydrogen and boron atoms to the same face of the double or triple bond. [1][14][15]

The resulting organoborane intermediates are versatile and can be transformed into a variety of functional groups. The most common transformation is oxidation to an alcohol.

Hydroboration-Oxidation

The hydroboration-oxidation sequence is a two-step process that converts alkenes into alcohols with anti-Markovnikov regioselectivity.^{[1][16][17]}

- Hydroboration: The alkene reacts with **dicyclohexylborane** to form a trialkylborane intermediate.
- Oxidation: The trialkylborane is then treated with an oxidizing agent, typically hydrogen peroxide (H_2O_2) in the presence of a base (e.g., NaOH), to yield the corresponding alcohol.^{[1][18]}



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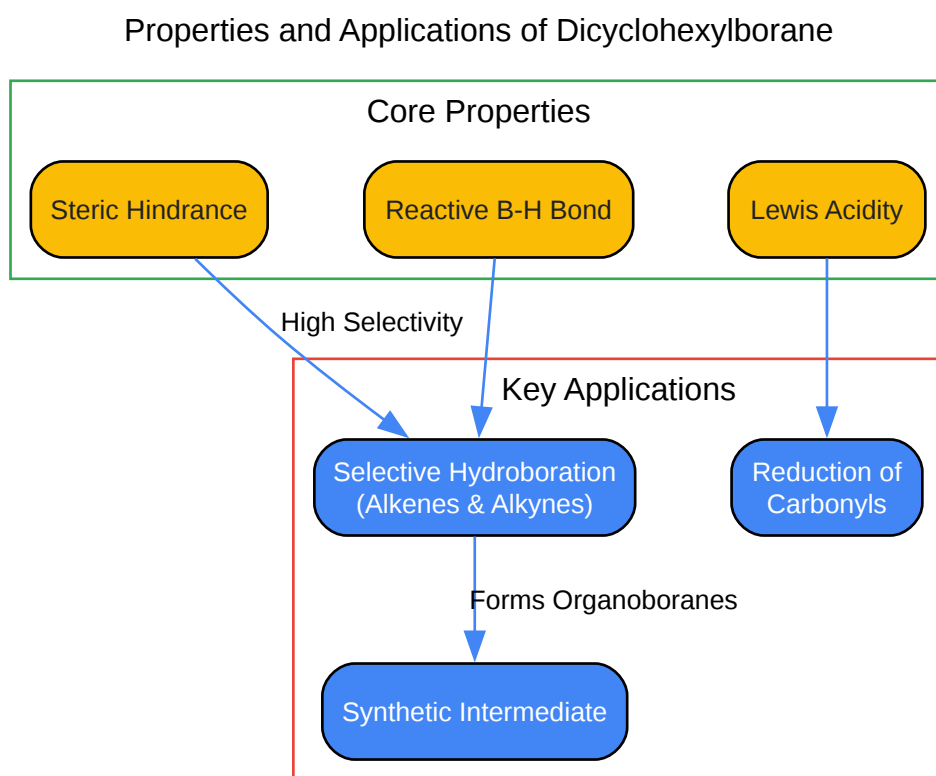
Caption: The two-step hydroboration-oxidation of an alkene.

Other Applications

- Reducing Agent: **Dicyclohexylborane** can be used as a reducing agent for ketones and α,β -unsaturated ketones.^{[1][2][4][7]}

- Intermediate in Synthesis: It serves as a crucial intermediate in the synthesis of various complex organic molecules, including pharmaceuticals and fragrances.[1]
- Precursor to other Organoboranes: **Dicyclohexylborane** can be a precursor for the synthesis of other organoborane reagents.[1]

The following diagram illustrates the relationship between the properties and applications of **dicyclohexylborane**.



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Caption: Logical relationship of **dicyclohexylborane**'s properties and applications.

Safety and Handling

Dicyclohexylborane is a hazardous chemical that requires strict safety protocols.

- Pyrophoric: It can ignite spontaneously upon contact with air.[1][9][10] All manipulations should be carried out under an inert atmosphere (e.g., nitrogen or argon).
- Water Reactive: It reacts readily with water.[1]
- Corrosive: It causes severe skin burns and eye damage.[1][8][9]

Personal Protective Equipment (PPE):

- Wear tightly fitting safety goggles with side shields.[8][10]
- Use fire/flammable resistant and impervious clothing.[8][10]
- Handle with chemical-impermeable gloves.[8]
- Work in a well-ventilated fume hood.[7][8]

Storage:

- Store in a tightly closed container in a dry and well-ventilated place.[19]
- It should be stored under a dry nitrogen atmosphere.[4][7]
- Recommended storage is in a cool place, often at 2-8 °C.[19]

In case of fire, use a dry chemical, carbon dioxide, or alcohol-resistant foam extinguisher.[8]

For spills, evacuate the area and prevent further leakage if it is safe to do so.[8] Always refer to the Safety Data Sheet (SDS) for complete handling and emergency procedures.[8][10]

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References

- 1. [Buy Dicyclohexylborane | 1568-65-6 \[smolecule.com\]](#)

- [2. Dicyclohexylborane \(1568-65-6\) for sale \[vulcanchem.com\]](#)
- [3. Dicyclohexylborane | High-Purity Boron Reagent | RUO \[benchchem.com\]](#)
- [4. Dicyclohexylborane CAS#: 1568-65-6 \[m.chemicalbook.com\]](#)
- [5. Dicyclohexylborane | CymitQuimica \[cymitquimica.com\]](#)
- [6. chemsynthesis.com \[chemsynthesis.com\]](#)
- [7. Dicyclohexylborane | 1568-65-6 \[chemicalbook.com\]](#)
- [8. chemicalbook.com \[chemicalbook.com\]](#)
- [9. Dicyclohexylborane | C12H22B | CID 9855631 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [10. echemi.com \[echemi.com\]](#)
- [11. Divergence from the classical hydroboration reactivity; boron containing materials through a hydroboration cascade of small cyclic dienes - Chemical Science \(RSC Publishing\) DOI:10.1039/C4SC02729A \[pubs.rsc.org\]](#)
- [12. Dicyclohexylborane synthesis - chemicalbook \[chemicalbook.com\]](#)
- [13. Organic Syntheses Procedure \[orgsyn.org\]](#)
- [14. Hydroboration - Wikipedia \[en.wikipedia.org\]](#)
- [15. Brown Hydroboration \[organic-chemistry.org\]](#)
- [16. masterorganicchemistry.com \[masterorganicchemistry.com\]](#)
- [17. Hydroboration Oxidation of Alkenes - Chemistry Steps \[chemistrysteps.com\]](#)
- [18. groups.chem.ubc.ca \[groups.chem.ubc.ca\]](#)
- [19. chemicalbook.com \[chemicalbook.com\]](#)
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